

In-Depth Technical Guide: MS15203 GPR171 Agonist Activity

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: MS15203
CAS No.: 73912-52-4
Cat. No.: B1676846

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Introduction

G-protein coupled receptor 171 (GPR171), an orphan receptor until its deorphanization, has emerged as a promising therapeutic target for a range of physiological conditions, most notably in the modulation of pain and immune responses.^[1] Its endogenous ligand is the neuropeptide BigLEN.^[1] **MS15203** is a synthetic small molecule agonist of GPR171 that has been instrumental in elucidating the receptor's function.^[2] This technical guide provides a comprehensive overview of the GPR171 agonist activity of **MS15203**, presenting key quantitative data, detailed experimental protocols, and visual representations of associated signaling pathways and workflows.

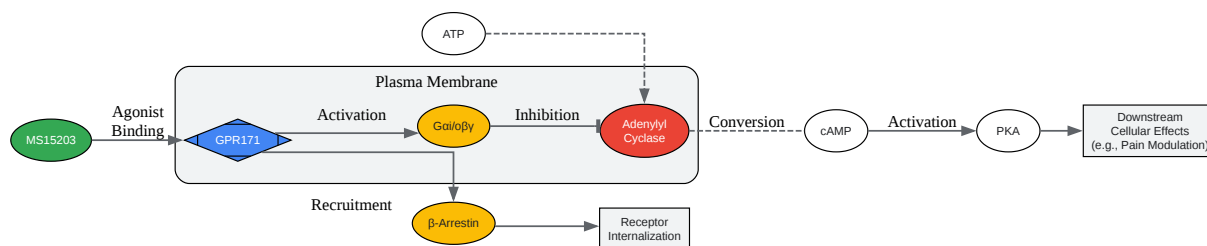
Quantitative Data Summary

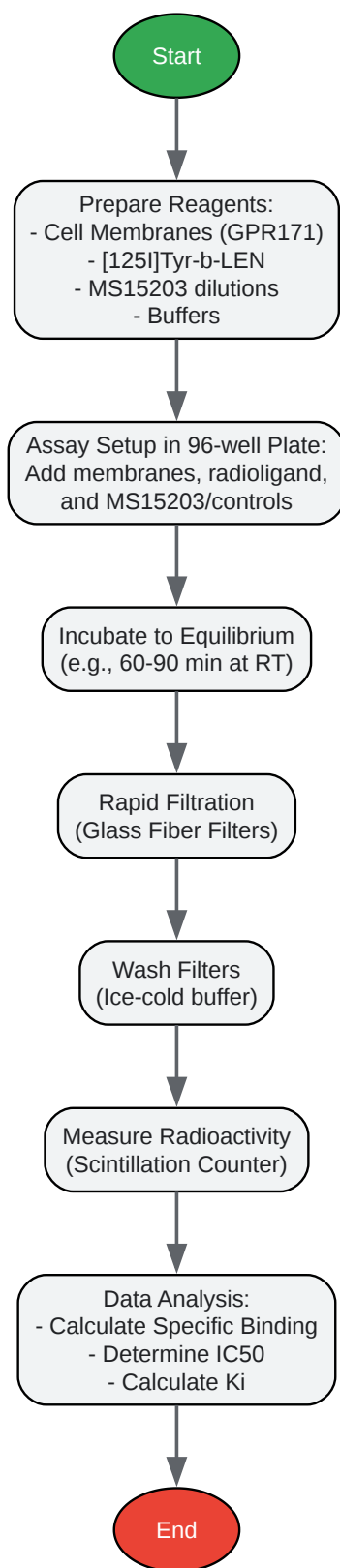
The following tables summarize the key quantitative parameters of **MS15203**'s interaction with GPR171, compiled from various in vitro and in vivo studies.

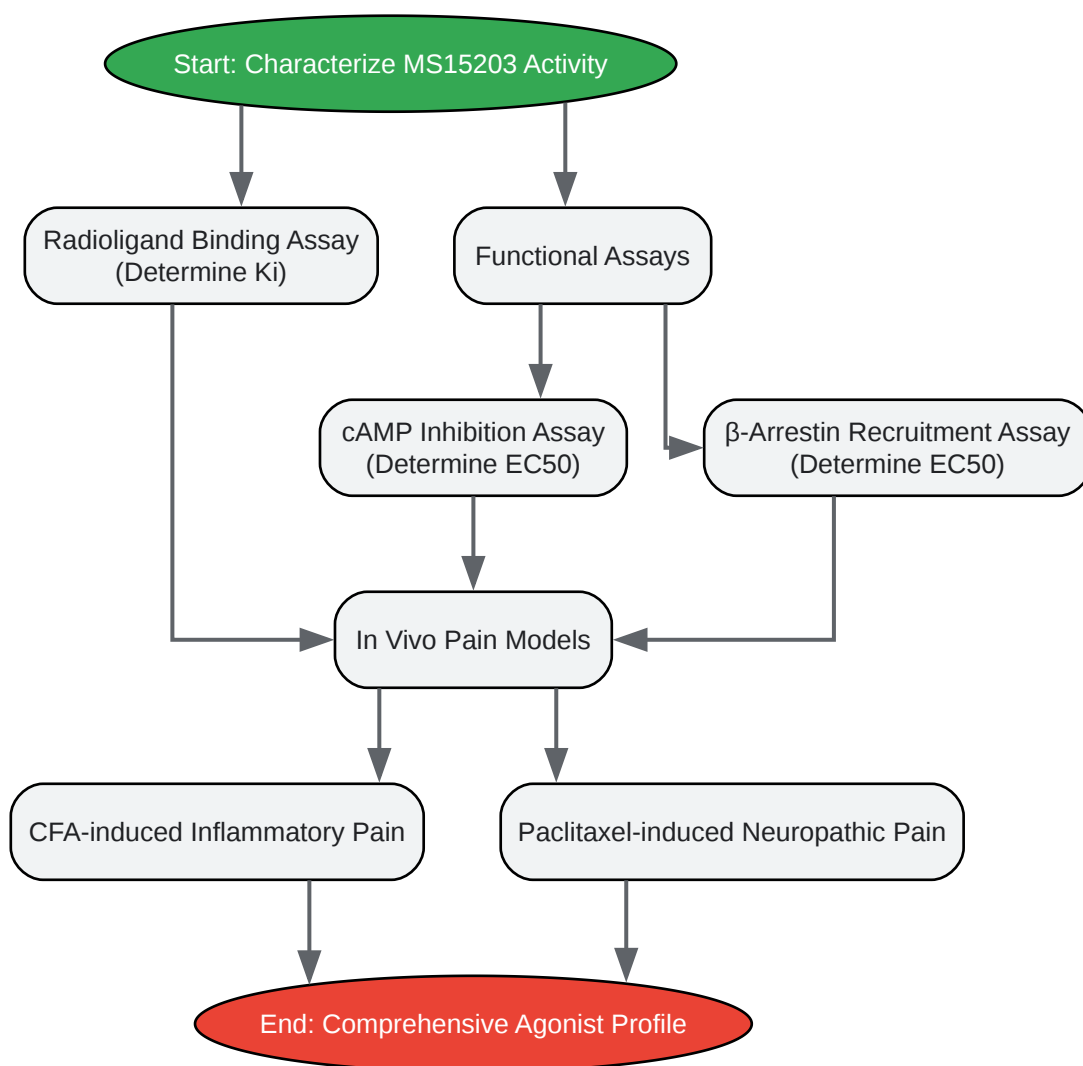
Binding Affinity	
Parameter	Value
Ki (MS15203 vs. [125I]Tyr-b-LEN)	~1 μ M[2]
In Vitro Functional Activity	
Assay	Parameter
Calcium Mobilization	Agonist-induced increase in intracellular Ca ²⁺ [2]
cAMP Inhibition	Dose-dependent decrease in cAMP levels[2]
In Vivo Activity	
Model	Effect
Inflammatory Pain (CFA model)	Reduction of thermal hypersensitivity in male mice[3][4]
Neuropathic Pain (Paclitaxel-induced)	Alleviation of mechanical allodynia in male mice[3][4]
Dosing	10 mg/kg, intraperitoneal (i.p.) injection[3][4]

GPR171 Signaling Pathway

Activation of GPR171 by an agonist such as **MS15203** initiates a signaling cascade through its coupling to inhibitory G-proteins of the G α i/o family.[3] This leads to the inhibition of adenylyl cyclase, resulting in a decrease in intracellular cyclic adenosine monophosphate (cAMP) levels. [2] The G β γ subunits dissociated from the G α subunit can also modulate downstream effectors, such as ion channels. Furthermore, like many GPCRs, agonist binding can lead to the recruitment of β -arrestins, which mediate receptor desensitization and internalization, and can also initiate G-protein-independent signaling.







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References

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- [3. Innovative functional cAMP assay for studying G protein-coupled receptors: application to the pharmacological characterization of GPR17 - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. GPR171 Agonist Reduces Chronic Neuropathic and Inflammatory Pain in Male, But Not Female Mice - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [In-Depth Technical Guide: MS15203 GPR171 Agonist Activity]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1676846/docs#in-depth-technical-guide-ms15203-gpr171-agonist-activity\]](https://www.benchchem.com/product/b1676846/docs#in-depth-technical-guide-ms15203-gpr171-agonist-activity)

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